

Safe handling and storage procedures for 2-Cyano-3-nitropyridine

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Compound of Interest

Compound Name: 2-Cyano-3-nitropyridine

Cat. No.: B1583967

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Technical Support Center: 2-Cyano-3-nitropyridine

Welcome to the technical support center for **2-Cyano-3-nitropyridine**. This resource is designed for our valued partners in research, science, and drug development. As a key intermediate in the synthesis of pharmaceuticals, particularly anti-inflammatory and anti-cancer drugs, as well as agrochemicals, its proper handling is paramount to ensure both experimental success and laboratory safety.^[1] This guide provides in-depth answers to frequently asked questions and troubleshooting advice for common issues encountered during its use.

Frequently Asked Questions (FAQs) Chemical Identification and Properties

Q: What are the primary identifiers and key physical properties of **2-Cyano-3-nitropyridine**?

A: **2-Cyano-3-nitropyridine** is a brown to yellow solid organic compound.^[1] Understanding its fundamental properties is the first step to safe handling. Below is a summary of its key characteristics.

Property	Value	Source
Chemical Name	3-nitropyridine-2-carbonitrile	[1] [2]
Synonyms	3-Nitropicolinonitrile, 3-Nitro-2-pyridinecarbonitrile	[2]
CAS Number	51315-07-2	[1] [3]
Molecular Formula	C ₆ H ₃ N ₃ O ₂	[1] [3]
Molecular Weight	149.11 g/mol	[1] [2] [3]
Appearance	Brown to yellow solid	[1]
Melting Point	146 - 148 °C	[4]
Solubility	Insoluble in water; Soluble in common organic solvents (e.g., ethanol, dichloromethane)	[4]

Hazard Identification and Safety Precautions

Q: What are the primary hazards associated with **2-Cyano-3-nitropyridine** and what immediate precautions should be taken?

A: While specific toxicity data for **2-Cyano-3-nitropyridine** is not readily available, related compounds such as 3-Cyanopyridine and other nitropyridine derivatives are known to be harmful if swallowed, cause skin and eye irritation, and may cause respiratory irritation.[\[5\]](#)[\[6\]](#) Therefore, it is crucial to handle **2-Cyano-3-nitropyridine** with a high degree of caution.

Signal Word: Warning[\[5\]](#)

Primary Hazards:

- Acute Oral Toxicity: Harmful if swallowed.[\[5\]](#)[\[7\]](#)
- Skin Irritation: Causes skin irritation.[\[5\]](#)[\[6\]](#)
- Eye Irritation: Causes serious eye irritation.[\[5\]](#)[\[6\]](#)

- Respiratory Irritation: May cause respiratory irritation.[5][8]

Precautionary Statements:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[8][9]
- Wash hands and any exposed skin thoroughly after handling.[5][8]
- Do not eat, drink, or smoke when using this product.[5][7][10]
- Use only outdoors or in a well-ventilated area.[5][8]
- Wear protective gloves, protective clothing, eye protection, and face protection.[5][8][9]

Personal Protective Equipment (PPE)

Q: What specific Personal Protective Equipment (PPE) should be worn when handling **2-Cyano-3-nitropyridine**?

A: A comprehensive PPE strategy is non-negotiable when working with this compound. The goal is to create a complete barrier between you and the chemical.

- Eye and Face Protection: Chemical safety goggles are mandatory.[11] For tasks with a higher risk of splashing, a face shield should be worn in addition to goggles.[12]
- Skin Protection:
 - Gloves: Wear chemically resistant, powder-free gloves.[9][12] Nitrile gloves are a common and effective choice for many laboratory chemicals.[12] It is critical to change gloves regularly (e.g., every 30-60 minutes) or immediately if they become contaminated or damaged.[12]
 - Lab Coat/Gown: A lab coat with a closed front and long sleeves is required.[12] For larger quantities or procedures with a higher risk of exposure, a non-permeable gown is recommended.[12]
- Respiratory Protection: For routine handling in a well-ventilated area or a chemical fume hood, respiratory protection may not be necessary.[5] However, if dust is generated or

ventilation is inadequate, a NIOSH-approved respirator (e.g., N-95 or N-100 particle mask) should be used.[12][13]

Safe Handling and Storage

Q: What are the best practices for handling and storing **2-Cyano-3-nitropyridine** to maintain its integrity and ensure safety?

A: Proper handling and storage are critical for both safety and the quality of your experimental results.

Handling:

- Always handle **2-Cyano-3-nitropyridine** in a well-ventilated area, preferably within a chemical fume hood.[8][9]
- Avoid the formation of dust and aerosols.[9]
- Keep the compound away from sources of ignition such as open flames, hot surfaces, and sparks.[9][11]
- Use non-sparking tools when handling the solid.[9]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[8][9][11] A recommended storage temperature is between 0-8°C.[1]
- Keep the container sealed to prevent moisture absorption.
- Store away from incompatible materials, which include:
 - Strong oxidizing agents[10][11]
 - Strong acids[11]
 - Strong bases[11]
 - Strong reducing agents[11]

First Aid and Emergency Procedures

Q: What should I do in case of accidental exposure to **2-Cyano-3-nitropyridine**?

A: In any case of exposure, it is imperative to seek medical attention immediately and provide the Safety Data Sheet (SDS) to the responding medical personnel.[\[8\]](#)

- Inhalation: Move the affected person to fresh air immediately. If breathing is difficult, administer oxygen. If the person is not breathing, provide artificial respiration.[\[5\]](#)[\[8\]](#)
- Skin Contact: Immediately flush the skin with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes.[\[5\]](#)[\[8\]](#) Wash contaminated clothing before reuse.[\[5\]](#)[\[8\]](#)
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids.[\[5\]](#)[\[8\]](#)
- Ingestion: Do NOT induce vomiting.[\[8\]](#) Rinse the mouth with water. Never give anything by mouth to an unconscious person.[\[8\]](#)

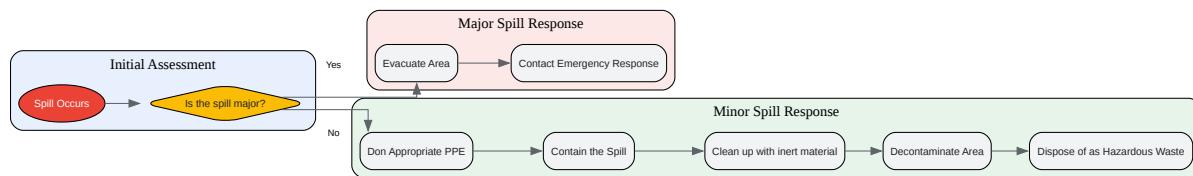
Q: How should I handle a spill of **2-Cyano-3-nitropyridine**?

A: The appropriate response to a spill depends on its size and location. For any major spill, evacuate the area and contact your institution's emergency response team.[\[14\]](#) For minor spills, trained personnel with the correct PPE and cleanup materials can manage the situation.[\[14\]](#)[\[15\]](#)

Minor Spill Cleanup Protocol:

- Evacuate and Isolate: Alert others in the area and restrict access.[\[14\]](#)[\[15\]](#)
- Ventilate: Ensure the area is well-ventilated.[\[9\]](#)
- PPE: Don the appropriate PPE as described in Section 3.[\[15\]](#)
- Containment: Prevent the spill from spreading.[\[14\]](#)
- Cleanup:

- For a solid spill, carefully sweep up the material and place it into a suitable, labeled container for disposal.[11] Avoid generating dust.[11]
- Use an inert absorbent material like sand or vermiculite for any dissolved spills.[16]
- Decontamination: Clean the spill area with soap and water.[15]
- Disposal: Dispose of all contaminated materials as hazardous waste according to your institution's and local regulations.[8][15]



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Caption: Workflow for handling a chemical spill.

Troubleshooting Guide

Q: My reaction with **2-Cyano-3-nitropyridine** is giving low yields. What are some potential causes?

A: Low yields in reactions involving **2-Cyano-3-nitropyridine** can stem from several factors. This compound is a versatile building block, but its reactivity is influenced by the nitro and cyano groups.[1]

- Reagent Purity: Ensure the **2-Cyano-3-nitropyridine** and all other reagents are of high purity. Impurities can lead to side reactions.

- **Moisture:** The presence of water can interfere with many organic reactions. Ensure you are using anhydrous solvents and a dry reaction setup, especially when working with moisture-sensitive reagents like organometallics or strong bases.
- **Reaction Conditions:**
 - **Temperature:** Some reactions may be highly sensitive to temperature. For instance, in nitration reactions, incorrect temperatures can lead to the formation of by-products.[\[17\]](#) Consider optimizing the reaction temperature.
 - **Atmosphere:** If your reaction involves intermediates that are sensitive to air, ensure it is conducted under an inert atmosphere (e.g., nitrogen or argon).
- **Base Selection:** If your reaction requires a base, the choice of base is crucial. A base that is too strong or too nucleophilic could potentially react with the cyano or nitro groups.

Q: I am observing unexpected by-products in my reaction. How can I identify and mitigate them?

A: The presence of both a cyano and a nitro group on the pyridine ring offers multiple reaction sites.

- **Side Reactions:** The nitro group can be reduced, and the cyano group can be hydrolyzed under certain conditions. For example, strong acidic or basic conditions at elevated temperatures can lead to the hydrolysis of the nitrile to a carboxylic acid or amide.
- **Analytical Characterization:** Use analytical techniques such as NMR, IR, and mass spectrometry to characterize the by-products. This will provide insight into the unintended reaction pathways.
- **Protecting Groups:** If one of the functional groups is interfering with your desired transformation, consider using a protecting group strategy, although this will add steps to your synthesis.

For any further questions or more in-depth troubleshooting, please do not hesitate to contact our technical support team.

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